

Synthesis and Manufacturing of Direct Blue 71: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Direct Blue 71

CAS No.: 4399-55-7

Cat. No.: B1214608

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and manufacturing of **Direct Blue 71** (C.I. 34140; CAS No. 4399-55-7), a polyazo dye widely used in the textile and paper industries. This document details the chemical synthesis, experimental protocols, and manufacturing workflow, presenting quantitative data in structured tables and visualizing complex processes through diagrams.

Introduction

Direct Blue 71 is a water-soluble anionic dye known for its good affinity to cellulosic fibers.^[1] Its molecular structure, characterized by multiple azo linkages (-N=N-) connecting substituted naphthalene sulfonic acid moieties, is responsible for its deep blue color and dyeing properties. The synthesis of **Direct Blue 71** is a multi-step process involving a series of diazotization and coupling reactions.^{[1][2][3]}

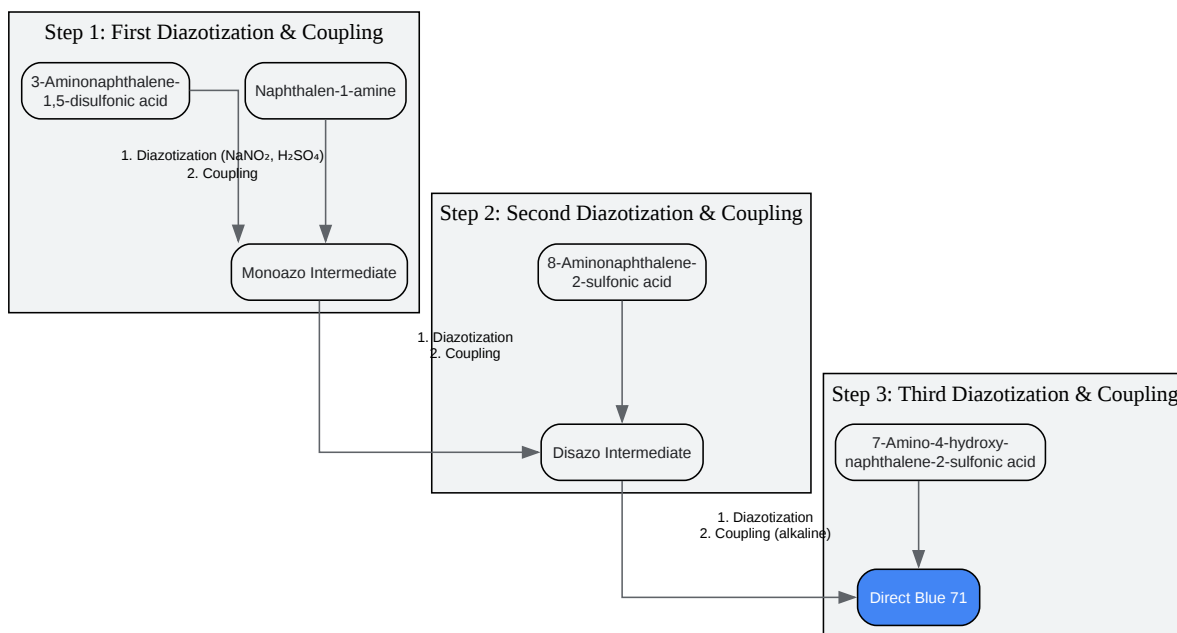
Chemical and Physical Properties

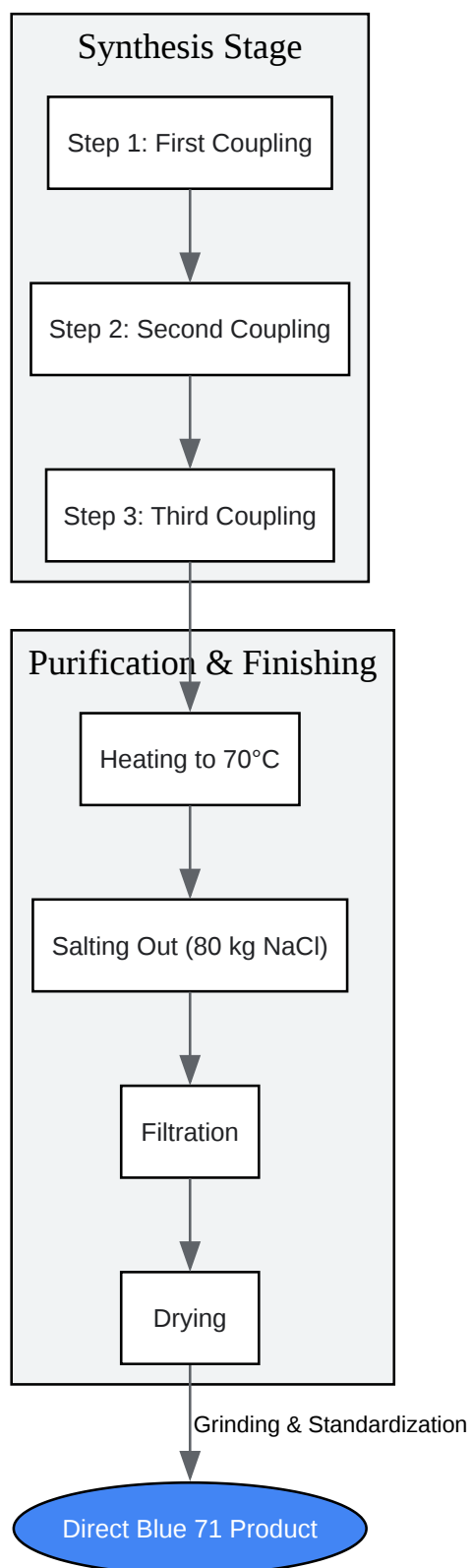
A summary of the key properties of **Direct Blue 71** is presented in Table 1.

Property	Value
Chemical Formula	$C_{40}H_{23}N_7Na_4O_{13}S_4$ [2]
Molecular Weight	1029.87 g/mol [2]
Appearance	Dark blue to black powder[1][4]
Solubility in Water	10 g/L at 60 °C, 20 g/L at 97 °C[2][3]
λ_{max}	587 nm[5]

Synthesis Pathway

The synthesis of **Direct Blue 71** is a trisazo reaction, involving three sequential diazotization and coupling stages. The overall pathway is illustrated below.





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